

Personal protective equipment for handling CM-10-18

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Essential Safety and Handling Guide for CM-10-18

Important: The designation "**CM-10-18**" is not a standard chemical identifier. Initial research indicates this may refer to CM10, a potent and selective aldehyde dehydrogenase 1A (ALDH1A) family inhibitor used in research and drug development, with CAS Number 692269-09-3.[1][2] This guide is based on the available safety data for this specific compound. Users must confirm the identity of their substance and consult the Safety Data Sheet (SDS) provided by their supplier before handling.

This document provides immediate safety, handling, and disposal protocols for researchers, scientists, and drug development professionals working with CM10.

Quantitative Safety Data

For quick reference, the following table summarizes key quantitative data for CM10.



Parameter	Value	Source
Chemical Formula	C20H23N3O	[1]
Molecular Weight	321.42 g/mol	[1]
CAS Number	692269-09-3	[1]
Appearance	Powder	[1]
IC50 ALDH1A1	1700 nM	[2]
IC50 ALDH1A2	740 nM	[2]
IC50 ALDH1A3	640 nM	[2]
Solubility in DMSO	64 mg/mL	[2]
Storage Temperature	-20°C (powder), -80°C (in solvent)	[1]

Operational Plan: Safe Handling of CM10

This section provides a step-by-step guide for the safe handling of CM10 in a laboratory setting.

Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Always handle CM10 powder in a chemical fume hood or an area with appropriate exhaust ventilation to avoid inhalation of dust or aerosols.[1]
- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Wear nitrile or other appropriate chemical-resistant gloves.
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes.

Handling Procedures



- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[1]
- Weighing: If weighing the powder, do so within a chemical fume hood or a ventilated balance enclosure to minimize dust exposure.
- Solution Preparation: When preparing solutions, add the solvent to the CM10 powder slowly
 to avoid splashing. As CM10 is soluble in DMSO, be aware of the specific hazards
 associated with this solvent.[2]
- General Hygiene: Avoid contact with skin and eyes.[1] Do not eat, drink, or smoke in the
 work area.[1] Wash hands thoroughly after handling.[1]

First Aid Measures

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with water. Seek medical attention.[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support. Seek medical attention.[1]
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[1]

Disposal Plan

Proper disposal of CM10 and its containers is crucial to prevent environmental contamination.

- Waste Classification: CM10 is classified as very toxic to aquatic life with long-lasting effects.
 [1]
- Collection: Collect all waste containing CM10, including unused material and contaminated consumables (e.g., pipette tips, gloves), in a designated, sealed, and clearly labeled hazardous waste container.

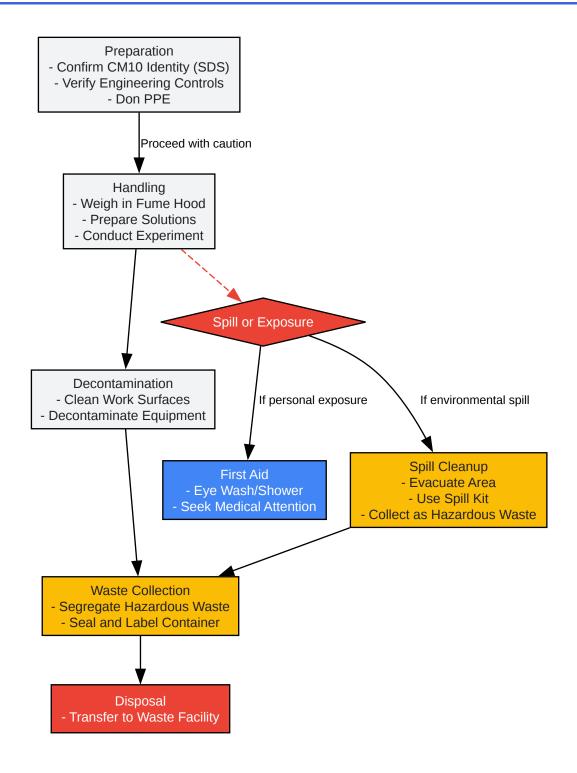


- Disposal Route: Dispose of the waste through an approved hazardous waste disposal facility.[1] Do not dispose of it down the drain or in the general trash.
- Environmental Precautions: Avoid release into the environment.[1]

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling and disposal of CM10.





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Caption: Logical workflow for handling and disposal of CM10.



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References

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